

Acibenzolar-S-methyl chiral synthesis analogs

DFT study

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Compound Focus: Acibenzolar-S-Methyl

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Acibenzolar-S-Methyl (ASM) at a Glance

The table below summarizes key information about ASM based on the available research:

Aspect	Description
Chemical Nature	A synthetic functional analog of Salicylic Acid (SA) [1] [2] [3].
Primary Function	Plant defense activator (plant activator); induces Systemic Acquired Resistance (SAR) [1] [2] [3].
Mode of Action	Activates defense signaling pathways dependent on Salicylic Acid (SA) and N-Hydroxyphenylacetic Acid (NHP), via the SA receptor NPR1 [1] [4].
Effect on Pathogens	Provides protection against a broad spectrum of pathogens, including viruses, bacteria, and fungi. It suppresses pathogen infection indirectly by priming plant defenses, not through direct antimicrobial activity [1] [2].
Documented Uses	Used in research on model plants like <i>Arabidopsis thaliana</i> and crops including apple, cabbage, and Japanese radish to control various diseases and pests [1] [2] [3].

Experimental Evidence and Protocols

The following are examples of experimental methodologies used to study ASM's efficacy:

- **Virus Suppression Assay (in *Arabidopsis*):**

- **Treatment:** A single leaf or a set of lower leaves (e.g., 6th, 7th, 8th) of *Arabidopsis* plants is treated with a solution of **1 mM ASM** (or water as a control) [1] [4].
- **Challenge Inoculation:** An upper, untreated distal leaf (e.g., the 9th leaf) is inoculated with a virus (e.g., *Plantago asiatica* mosaic virus-GFP, PIAMV-GFP) at **1 day post-treatment (dpt)** [1] [4].
- **Quantification:** Viral infection is measured at 2 days post-inoculation by counting fluorescent spots (from GFP) and/or quantifying viral RNA accumulation using **reverse-transcription quantitative PCR (RT-qPCR)** [1] [4].
- **Key Finding:** This protocol demonstrates the systemic nature of ASM-induced resistance, showing significant virus suppression in untreated distal leaves at 1 dpt, but not at 3 dpt [1] [4].

- **Gene Expression Analysis:**

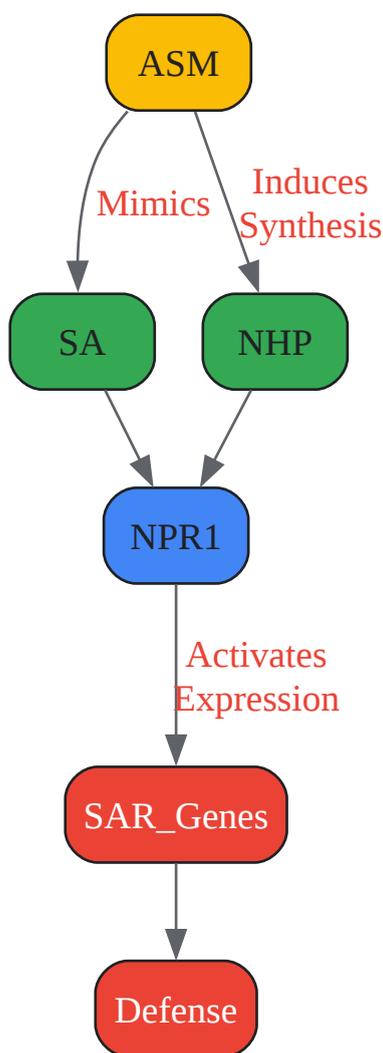
- **Method:** After local ASM treatment, distal leaf tissues are collected.
- **Technique:** **RNA extraction** followed by **RT-qPCR** to measure the expression levels of SAR marker genes.
- **Key Genes:** Significant upregulation of **PR1**, **SID2**, and **ALD1** is observed in distal leaves, confirming the activation of the SAR pathway [1].

- **Bacterial Disease Control (in Japanese Radish):**

- **Treatment:** Leaves are dip-treated with an **ASM solution (100 ppm)** [2].
- **Challenge Inoculation:** Plants are spray-inoculated with a bacterial suspension (e.g., *Pseudomonas cannabina* pv. *alisalensis* at 5×10^7 CFU/ml) containing a surfactant [2].
- **Assessment:** Disease symptoms and internal bacterial population (by grinding surface-sterilized leaves and plating serial dilutions) are evaluated at 1-week post-inoculation [2].

ASM-Induced Defense Signaling Pathway

The diagram below illustrates the key molecular players in the SAR pathway induced by ASM, as identified in the research. This pathway explains its systemic effect.



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Research Gaps and Future Directions

Your query highlights specific areas where current research on ASM appears limited:

- **Chiral Synthesis and Analogs:** The search results do not discuss the chiral synthesis of ASM or compare its performance against structural analogs. ASM is referred to as a single, defined compound.
- **DFT Studies:** No computational chemistry studies, such as Density Functional Theory (DFT) calculations on ASM's molecular structure or reaction mechanisms, were identified in the search results.

To advance knowledge in these areas, you might consider:

- Exploring specialized chemistry and catalysis journals for synthetic studies.
- Using databases like SciFinder or Reaxys to search for specific patents or papers on the synthesis and computational modeling of ASM.

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References

1. Local Application of Acibenzolar-S-Methyl Treatment ... [pmc.ncbi.nlm.nih.gov]
2. Acibenzolar-S-Methyl Activates Stomatal-Based Defense ... [pmc.ncbi.nlm.nih.gov]
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